

An In-depth Technical Guide to CAS Number 19134-50-0: Physicochemical Data

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Compound of Interest

Compound Name: *1-(Pyrrolidin-1-yl)propan-2-one*
CAS No.: 54151-38-1
Cat. No.: B1611335

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To Researchers, Scientists, and Drug Development Professionals,

This guide addresses the inquiry for an in-depth technical overview of the physicochemical data for the compound associated with CAS number 19134-50-0. A comprehensive search of publicly available chemical databases and scientific literature has been conducted to assemble the information requested.

Initial Investigation and a Critical Finding

The primary and most critical finding of our investigation is that the provided CAS number, 19134-50-0, does not appear to correspond to a valid, publicly registered chemical substance. Extensive searches across multiple authoritative chemical registries and databases, including but not limited to the CAS REGISTRY, PubChem, and ChemSpider, yielded no results for this specific identifier.

This outcome suggests one of the following possibilities:

- **Typographical Error:** The CAS number may contain a typographical error. We advise carefully verifying the number from the original source.

- Deleted or Obsolete CAS Number: The number may have been previously assigned and subsequently deleted or merged with another entry.
- Internal or Proprietary Compound: The number could be an internal identifier for a proprietary compound not yet disclosed in public databases.
- Incorrectly Formatted Identifier: The number may not be a valid CAS number.

Due to the inability to identify a specific chemical entity associated with CAS number 19134-50-0, it is not possible to provide the requested in-depth technical guide on its physicochemical properties. The core requirement of this guide is to deliver accurate and verifiable scientific information, and without a confirmed subject, any attempt to do so would be speculative and lack the necessary scientific integrity.

Recommendations for Proceeding

To facilitate the retrieval of the desired information, we recommend the following steps:

- Verification of the CAS Number: Please double-check the CAS number for accuracy. Ensure that all digits and hyphens are correct and in the proper sequence.
- Alternative Identifiers: If available, please provide any alternative identifiers for the compound of interest, such as:
 - Chemical Name (IUPAC or common name)
 - Chemical Structure (SMILES, InChI, or image)
 - Molecular Formula
- Source of the CAS Number: If possible, please indicate the source from which this CAS number was obtained. This context may provide clues to its identity.

Upon receiving a valid identifier, we will be able to proceed with a targeted and comprehensive search to assemble the in-depth technical guide as originally requested. This will include a thorough investigation of its physicochemical properties, relevant experimental protocols, and any available spectral data, all presented with the scientific rigor and detail appropriate for a research and development audience.

We are committed to providing accurate and authoritative scientific information and look forward to assisting you further once a valid chemical identifier is provided.

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